

Introduction to 3-Cyclohexyl-1-propanol: A Versatile Building Block

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Compound of Interest

Compound Name: 3-(Cyclohexyloxy)propan-1-ol

CAS No.: 75322-09-7

Cat. No.: B2649692

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3-Cyclohexyl-1-propanol (CAS No. 1124-63-6) is a viscous, colorless liquid with the molecular formula C₉H₁₈O.^{[1][2]} Its unique structure, featuring a saturated cyclohexane ring and a linear propanol chain, makes it a valuable intermediate and building block in various fields, particularly in the pharmaceutical and fragrance industries.^{[3][4]}

In drug development, its chemical properties are leveraged for the synthesis of novel active pharmaceutical ingredients (APIs).^[3] For instance, it serves as a precursor in the preparation of cycloalkylpropanolamine derivatives, which have shown potential therapeutic applications in treating cardiac disorders like hypertension and arrhythmia.^[5] Given its role in creating potentially life-saving medicines, the purity of this starting material is not just a matter of quality, but of safety and efficacy.

The Commercial Supplier Landscape for High-Purity 3-Cyclohexyl-1-propanol

Sourcing high-purity reagents is a critical first step in any research and development pipeline. Several reputable chemical suppliers offer 3-Cyclohexyl-1-propanol at various purity grades

and quantities. The choice of supplier often depends on the required purity level, documentation (like a Certificate of Analysis), and available scale.

Below is a comparative table of prominent commercial suppliers. It is crucial for researchers to consult the most current product specifications directly from the supplier before purchase.

Supplier	Product Number (Example)	Stated Purity	Analytical Method	Available Quantities
Sigma-Aldrich	CDS001633	99%	Not Specified	Custom
TCI America	C1166	>99.0%	GC	5 mL, 25 mL, 100 mL[2][6]
Thermo Scientific Chemicals	255880050	≥98.5%	GC	5 mL[1][7]
Spectrum Chemical	C1997	Not Specified	Not Specified	Not Specified[8]
BOC Sciences	1124-63-6	95%	Not Specified	Not Specified[9]

The Critical Role of Purity in Scientific Applications

In drug synthesis, an impure starting material can lead to the formation of unwanted side-products and impurities in the final API.[10] These impurities can be difficult and costly to remove, and more importantly, they can possess their own pharmacological or toxicological effects, jeopardizing the safety and efficacy of the drug product.

The common synthesis route for 3-Cyclohexyl-1-propanol involves the hydrogenation of phenyl-substituted 1-alkanols.[4] Potential impurities could therefore include:

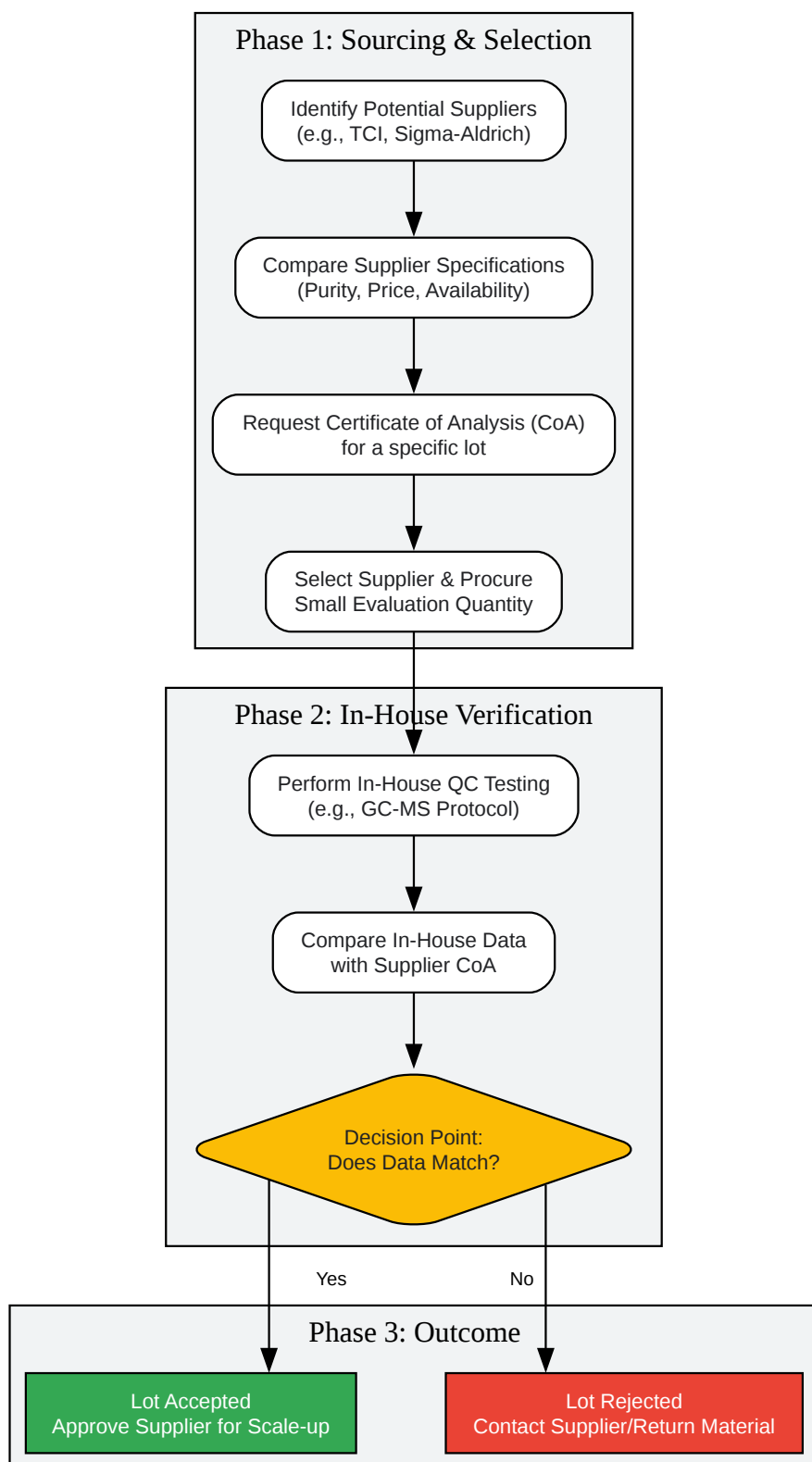
- Unreacted Starting Material: Residual phenyl-substituted alkanols.
- Byproducts of Hydrogenation: Incompletely saturated intermediates or over-reduced products.

- Catalyst Residues: Traces of metals like platinum, palladium, or ruthenium used in the hydrogenation process.[\[11\]](#)

The presence of such impurities can significantly impact reaction yields, catalyst performance in subsequent steps, and the final purity profile of the target molecule. Therefore, a self-validating system, where incoming raw materials are independently verified, is essential for robust and reproducible research.

Workflow for Supplier Selection and Quality Verification

A systematic approach to selecting and validating a supplier is crucial to ensure the quality and consistency of your research materials. The following workflow provides a logical pathway from initial sourcing to final lot acceptance for use in experiments.



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Caption: Workflow for selecting and validating a commercial source of high-purity 3-Cyclohexyl-1-propanol.

Technical Protocol: Purity Verification by GC-MS

This protocol describes a standard method for verifying the purity of commercially supplied 3-Cyclohexyl-1-propanol using Gas Chromatography-Mass Spectrometry (GC-MS), a common and powerful technique for analyzing volatile and semi-volatile organic compounds.[\[12\]](#)

Objective:

To confirm the identity and determine the purity of a 3-Cyclohexyl-1-propanol sample.

Materials & Equipment:

- 3-Cyclohexyl-1-propanol sample
- High-purity solvent for dilution (e.g., Hexane or Isopropanol, HPLC grade)
- Volumetric flasks and pipettes
- GC-MS system equipped with a suitable capillary column (e.g., DB-5MS or equivalent)
- Autosampler vials with caps

Step-by-Step Methodology:

- Sample Preparation:
 1. Prepare a stock solution by accurately weighing approximately 100 mg of the 3-Cyclohexyl-1-propanol sample into a 10 mL volumetric flask.
 2. Dissolve and dilute to the mark with hexane. This creates a ~10 mg/mL solution.
 3. Prepare a working solution by performing a 1:100 dilution of the stock solution. Pipette 100 μ L of the stock solution into a 10 mL volumetric flask and dilute to the mark with hexane. This results in a final concentration of ~100 μ g/mL.
 4. Transfer an aliquot of the working solution into a 2 mL autosampler vial for analysis.

- GC-MS Instrument Parameters (Example):
 - Injection Volume: 1 μ L
 - Inlet Temperature: 250 $^{\circ}$ C
 - Injection Mode: Split (e.g., 50:1 ratio)
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min)
 - GC Column: 30 m x 0.25 mm ID x 0.25 μ m film thickness (e.g., DB-5MS)[13]
 - Oven Temperature Program:
 - Initial temperature: 60 $^{\circ}$ C, hold for 2 minutes.
 - Ramp: Increase to 280 $^{\circ}$ C at a rate of 15 $^{\circ}$ C/min.
 - Hold: Hold at 280 $^{\circ}$ C for 5 minutes.
 - MS Transfer Line Temperature: 280 $^{\circ}$ C
 - Ion Source Temperature: 230 $^{\circ}$ C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Scan Range: 40-400 amu
- Data Analysis and Interpretation:
 1. Peak Identification: The primary peak in the total ion chromatogram (TIC) should correspond to 3-Cyclohexyl-1-propanol. Confirm its identity by comparing the acquired mass spectrum with a reference spectrum from a library (e.g., NIST). The mass spectrum of 3-Cyclohexyl-1-propanol is expected to show characteristic fragments.[14]
 2. Purity Calculation: Calculate the purity by the area percent method. The purity is the percentage of the peak area of 3-Cyclohexyl-1-propanol relative to the total area of all peaks in the chromatogram.

- Purity (%) = (Area of 3-Cyclohexyl-1-propanol Peak / Total Area of All Peaks) x 100

3. Impurity Analysis: Examine any minor peaks in the chromatogram. Attempt to identify these impurities by their mass spectra. This can provide insights into the synthetic route used by the supplier and the overall quality of the product.

Conclusion

Sourcing high-purity 3-Cyclohexyl-1-propanol is a foundational requirement for researchers in drug development and other scientific fields. While many commercial suppliers offer this product, their specifications and actual lot-to-lot quality can vary. By implementing a systematic approach of supplier evaluation, comparative analysis, and robust in-house quality control via techniques like GC-MS, researchers can ensure the integrity of their starting materials. This diligence is paramount for generating reliable, reproducible data and for the successful advancement of scientific discovery.

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